

Synthesis of 4-(Benzylamino)-4-oxobutanoic Acid from Succinic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 4-(Benzylamino)-4-oxobutanoic acid

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This in-depth technical guide details the synthesis of **4-(benzylamino)-4-oxobutanoic acid**, a valuable intermediate in organic synthesis, prepared from the reaction of succinic anhydride and benzylamine. This document provides a comprehensive overview of the synthetic protocol, physical and chemical properties, and safety information.

Reaction Scheme and Mechanism

The synthesis proceeds via the nucleophilic acyl substitution of succinic anhydride with benzylamine. The lone pair of the nitrogen atom in benzylamine attacks one of the carbonyl carbons of succinic anhydride, leading to the opening of the anhydride ring and the formation of the corresponding N-benzylsuccinamic acid, also known as **4-(benzylamino)-4-oxobutanoic acid**. The reaction is typically carried out in an aprotic solvent at a reduced temperature to control the exothermic nature of the reaction.

Experimental Protocol

This section provides a detailed experimental procedure for the synthesis of **4-(benzylamino)-4-oxobutanoic acid**.

Materials:

- Succinic anhydride ($C_4H_4O_3$)
- Benzylamine (C_7H_9N)
- Anhydrous Toluene (C_7H_8)
- Standard laboratory glassware
- Magnetic stirrer
- Ice bath
- Filtration apparatus

Procedure:

A solution of benzylamine (0.20 g, 1.87 mmol) in anhydrous toluene (6 mL) is added to a solution of succinic anhydride (0.19 g, 1.87 mmol) in anhydrous toluene (14 mL) at 0°C.^[1] The reaction mixture is stirred at this temperature for 1 hour.^[1] Upon completion of the reaction, the resulting solid precipitate is collected by filtration, washed with cold toluene, and dried to yield the crude product.^[1] This procedure has been reported to yield approximately 0.37 g (94%) of crude **4-(benzylamino)-4-oxobutanoic acid**.^[1]

Data Presentation

The following table summarizes the key quantitative data for the reactants and the product.

Property	Succinic Anhydride	Benzylamine	4-(Benzylamino)-4-oxobutanoic Acid
Molecular Formula	C ₄ H ₄ O ₃	C ₇ H ₉ N	C ₁₁ H ₁₃ NO ₃
Molecular Weight	100.07 g/mol	107.15 g/mol	207.23 g/mol [1] [2]
Melting Point	119-122 °C	-10 °C	127-130 °C (crude) [1]
Boiling Point	261 °C	184-185 °C	Not available
Density	1.572 g/cm ³	0.981 g/mL	Not available
CAS Number	108-30-5	100-46-9	64984-60-7 [1]

Characterization Data

The synthesized **4-(benzylamino)-4-oxobutanoic acid** can be characterized using various spectroscopic techniques.

- Infrared (IR) Spectroscopy (KBr): 3299, 2918, 1693, 1640, 1546, 1231, 734, 660 cm⁻¹[\[1\]](#)
- ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy (DMSO-d₆): δ 8.37 (t, J = 6.0 Hz, 1H, NH), 7.42-7.18 (m, 5H, aromatic), 4.26 (d, J = 6.0 Hz, 2H, C₆H₅CH₂), 2.44-2.38 (m, 4H, CH₂CH₂COOH)[\[1\]](#)
- ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific experimental data for **4-(benzylamino)-4-oxobutanoic acid** is not readily available, the expected chemical shifts would be approximately: δ 174 (carboxylic acid carbonyl), 171 (amide carbonyl), 139 (quaternary aromatic carbon), 128-127 (aromatic CH), 42 (benzyl CH₂), 31 (CH₂ adjacent to COOH), 29 (CH₂ adjacent to CONH).
- Mass Spectrometry: Specific experimental mass spectrometry data for **4-(benzylamino)-4-oxobutanoic acid** is not readily available. The expected molecular ion peak [M]⁺ would be at m/z 207.0895 corresponding to the molecular formula C₁₁H₁₃NO₃.

Safety and Handling

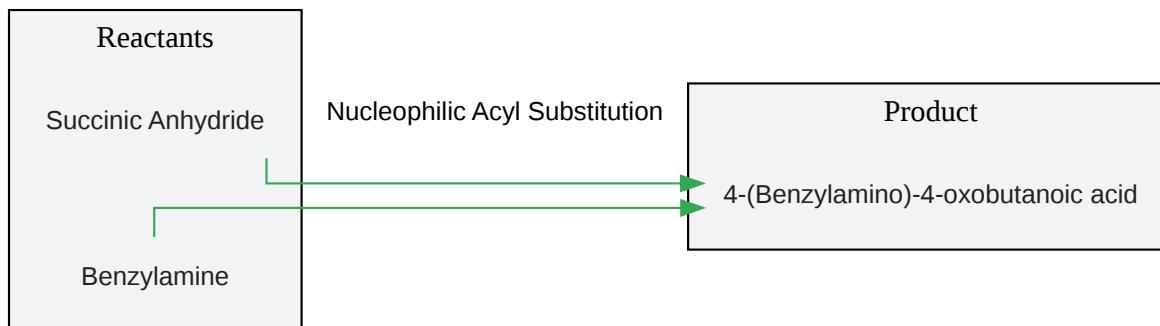
Succinic anhydride is corrosive and can cause severe skin burns and eye damage. It may also cause allergy or asthma symptoms or breathing difficulties if inhaled. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.

Benzylamine is a corrosive and flammable liquid and vapor. It can cause severe skin burns and eye damage. It is harmful if swallowed or in contact with skin. Handle in a well-ventilated area and away from ignition sources.

4-(Benzylamino)-4-oxobutanoic acid is classified as an irritant.[\[2\]](#) Standard laboratory safety precautions should be followed.

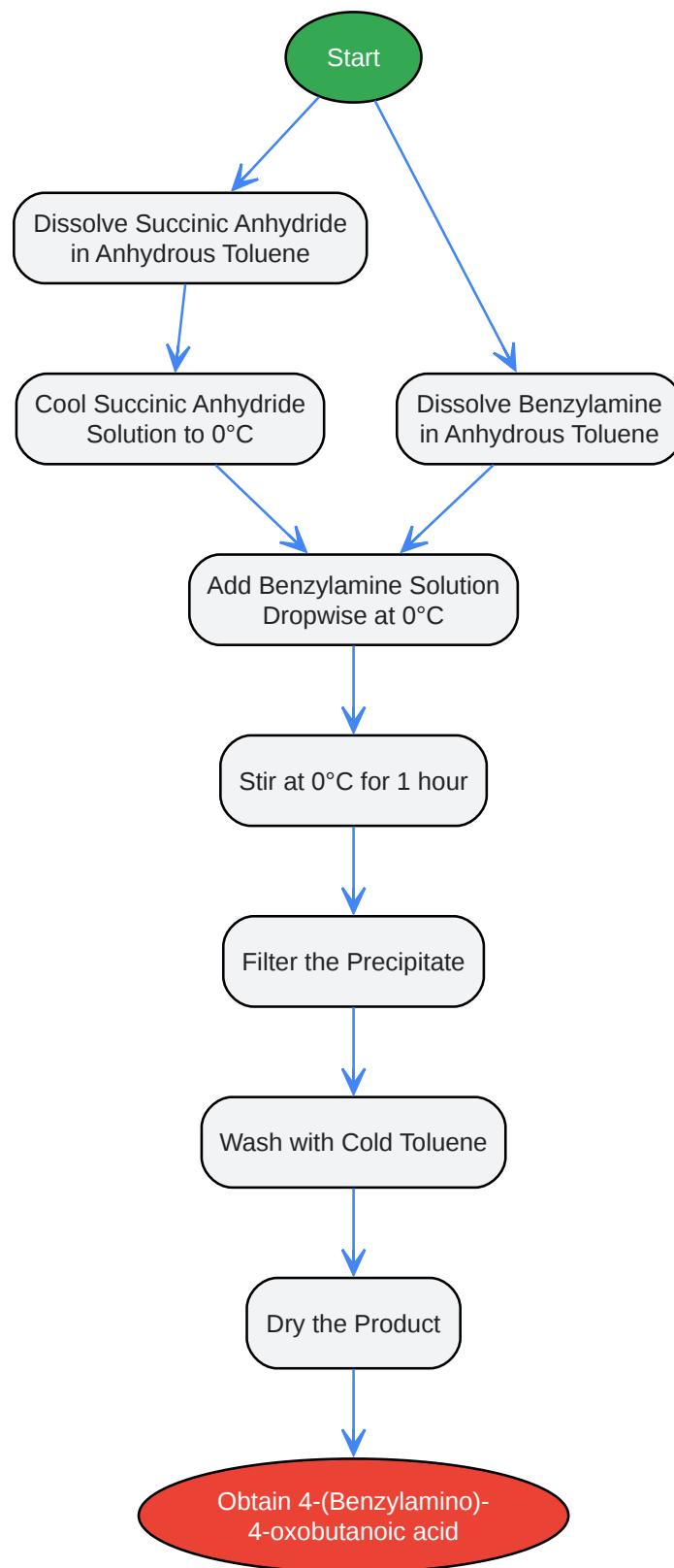
Visualizations

The following diagrams illustrate the reaction mechanism and the experimental workflow.



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Caption: Reaction mechanism for the synthesis of **4-(Benzylamino)-4-oxobutanoic acid**.

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Caption: Experimental workflow for the synthesis of **4-(Benzylamino)-4-oxobutanoic acid**.

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